

Proper Disposal Procedures for 2-Iodo-5-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodo-5-methoxybenzoic acid

Cat. No.: B1316975

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **2-Iodo-5-methoxybenzoic acid** (CAS No. 54413-93-3).

Chemical and Physical Properties

A summary of the key quantitative data for **2-Iodo-5-methoxybenzoic acid** is presented in the table below for easy reference.

Property	Value
CAS Number	54413-93-3[1][2][3][4][5]
Molecular Formula	C ₈ H ₇ IO ₃ [1][3][5]
Molecular Weight	278.04 g/mol [1][2]
Boiling Point	351.2 ± 32.0 °C at 760 mmHg[4]
Melting Point	136.0 °C[2]
Density	1.9 ± 0.1 g/cm ³ [4]

Hazard Identification and Safety Precautions

2-Iodo-5-methoxybenzoic acid is considered harmful if swallowed, inhaled, or in contact with skin.[4] It is essential to handle this compound in a well-ventilated area, preferably within a chemical fume hood.[4] Standard personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles, should be worn at all times to minimize exposure.[4]

Immediate First Aid Measures

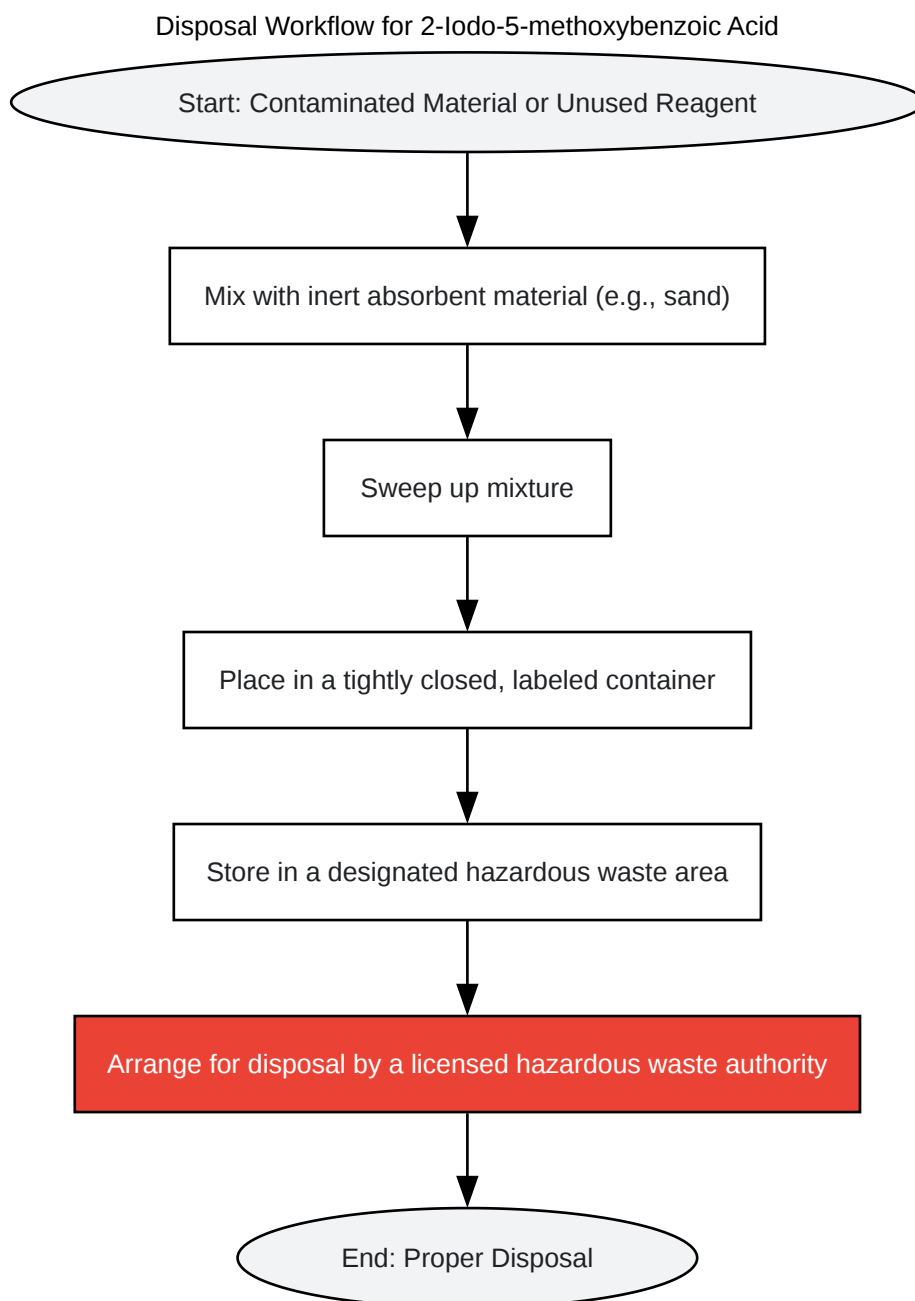
- In case of skin contact: Immediately wash the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.[4]
- In case of eye contact: Rinse the eyes thoroughly with copious amounts of water for at least 15 minutes, ensuring to flush under the eyelids.[4]
- If inhaled: Move the individual to fresh air.[4]
- If swallowed: Wash out the mouth with water.[4]

In all cases of exposure, seek medical attention if irritation or other symptoms persist.[4]

Disposal Protocol

The proper disposal of **2-Iodo-5-methoxybenzoic acid** is critical to prevent environmental contamination and ensure compliance with regulations. The following step-by-step procedure should be followed for the disposal of waste and contaminated materials.

Experimental Workflow for Disposal



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **2-Iodo-5-methoxybenzoic acid**.

Step-by-Step Disposal Instructions:

- Inert Mixture Preparation: For spills or solid waste, mix the **2-Iodo-5-methoxybenzoic acid** with sand or another inert absorbent material.[4]
- Collection: Carefully sweep up the mixture.
- Containment: Place the collected material into a clearly labeled, tightly closed container suitable for hazardous waste.
- Storage: Store the container in a designated and secure hazardous waste storage area, away from incompatible materials such as oxidizing agents.[4]
- Final Disposal: The final disposal of the contained waste must be conducted by a licensed and authorized hazardous waste disposal authority.[4] Always adhere to all national and regional regulations concerning chemical waste disposal.[4] It is important to note that this compound is considered non-hazardous for air and ground transportation.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 2-Iodo-5-methoxybenzoic acid | 54413-93-3 | FI67681 [biosynth.com]
- 3. Cas 54413-93-3,2-iodo-5-methoxybenzoic acid | lookchem [lookchem.com]
- 4. 2-Iodo-5-methoxybenzoic acid | CAS#:54413-93-3 | Chemsrce [chemsrc.com]
- 5. 2-Iodo-5-methoxybenzoic acid | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for 2-Iodo-5-methoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316975#2-iodo-5-methoxybenzoic-acid-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com